

A Technical Guide to 3-(3,5-Dimethoxybenzyl)cyclohexanone for Research Applications

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Compound of Interest

Compound Name:	3-(3,5-Dimethoxybenzyl)cyclohexanone
CAS No.:	898785-03-0
Cat. No.:	B1325437

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource for researchers and professionals interested in the procurement and application of **3-(3,5-Dimethoxybenzyl)cyclohexanone** in a laboratory setting. This document provides a summary of available suppliers, key technical data, an overview of its synthesis, and insights into its biological activities and potential research applications.

Core Compound Information

3-(3,5-Dimethoxybenzyl)cyclohexanone is a synthetic organic compound with the molecular formula $C_{15}H_{20}O_3$.^[1] It belongs to the ketone and aromatic ether classes of organic molecules.^[1] Its structure features a cyclohexanone ring substituted at the 3-position with a 3,5-dimethoxybenzyl group.^[1]

Property	Value
IUPAC Name	3-[(3,5-dimethoxyphenyl)methyl]cyclohexan-1-one[1]
CAS Number	898785-03-0[1]
Molecular Formula	C ₁₅ H ₂₀ O ₃ [1]
Molecular Weight	248.32 g/mol [1]
Canonical SMILES	<chem>COC1=CC(CC2CCCC(=O)C2)=CC(OC)=C1</chem>

Research-Grade Suppliers

For researchers requiring **3-(3,5-Dimethoxybenzyl)cyclohexanone** for their studies, several chemical suppliers offer this compound in various quantities and purities. It is imperative to consult the respective supplier's certificate of analysis for lot-specific data.

Supplier	Product Code	Purity	Available Quantities
Benchchem	898785-03-0	-	-
Fluorochem	F203846	97.0%[2]	1 g, 2 g[3]
CymitQuimica	-	97.0%[2]	-

Data is subject to change. Please verify with the supplier.

Synthesis Overview

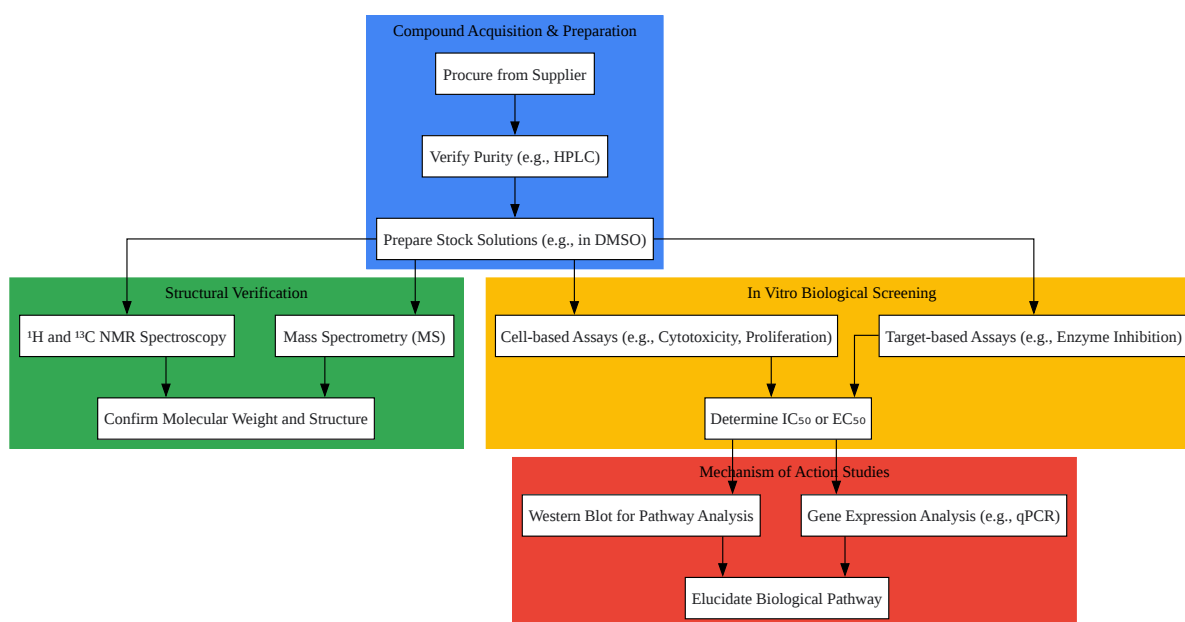
The synthesis of **3-(3,5-Dimethoxybenzyl)cyclohexanone** can be achieved through various organic synthesis routes. A common method involves the reaction of 3,5-dimethoxybenzyl chloride with cyclohexanone in the presence of a base.[1] Another reported synthetic pathway is the bromination of 3,5-dimethoxybenzyl alcohol followed by coupling with a cyclohexanone derivative.[1]

Below is a comparative table of synthetic routes based on available information:

Method	Yield	Key Conditions
Bromination + Coupling	~84%	PBr ₃ , -10 °C, silica gel purification[1]
Wittig-Horner-Emmons	62%	Triethyl phosphite, 160 °C[1]

Experimental Protocols & Workflow

While specific, detailed experimental protocols for the application of **3-(3,5-Dimethoxybenzyl)cyclohexanone** are proprietary to individual research labs, a general workflow for its characterization and initial biological screening can be outlined.



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A general experimental workflow for the characterization and screening of **3-(3,5-Dimethoxybenzyl)cyclohexanone**.

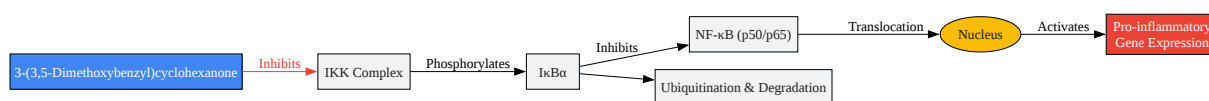
Biological Activity and Potential Applications

3-(3,5-Dimethoxybenzyl)cyclohexanone has been investigated for a range of biological activities, making it a compound of interest for drug discovery and development.

Anti-inflammatory and Anti-cancer Properties

Research has indicated that this compound exhibits both anti-inflammatory and anti-cancer properties.[1] Its mechanism of action has been linked to the inhibition of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[1] The NF- κ B pathway is a critical regulator of inflammatory responses and cell survival, and its dysregulation is implicated in various diseases, including cancer and chronic inflammatory conditions.

In a study involving MCF-7 breast cancer cells, **3-(3,5-Dimethoxybenzyl)cyclohexanone** was found to induce apoptosis (programmed cell death) and cause cell cycle arrest at the G2/M phase.[1] Furthermore, in an in vivo study using a carrageenan-induced paw edema model in rats, the compound demonstrated a significant reduction in inflammation.[1]



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Inhibition of the NF- κ B signaling pathway by **3-(3,5-Dimethoxybenzyl)cyclohexanone**.

Potential as an Anesthetic or Analgesic

Due to its structural similarity to ketamine, a well-known anesthetic and analgesic, **3-(3,5-Dimethoxybenzyl)cyclohexanone** is also a subject of research in the field of anesthetics and pain management.[1] Further investigation is required to fully elucidate its potential in this area.

Conclusion

3-(3,5-Dimethoxybenzyl)cyclohexanone is a versatile research compound with demonstrated anti-inflammatory and anti-cancer properties, potentially acting through the inhibition of the NF- κ B signaling pathway. Its availability from multiple suppliers facilitates its use in a wide range of

research applications, from fundamental biological studies to preclinical drug development. The information provided in this guide serves as a foundational resource for scientists and researchers embarking on studies involving this promising molecule.

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References

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